

An In-depth Technical Guide to 3-Phenylpropyl Benzoate in the Fragrance Industry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *3-Phenylpropyl benzoate*

Cat. No.: *B1615425*

[Get Quote](#)

Abstract

3-Phenylpropyl benzoate is a significant aromatic ester extensively utilized in the fragrance industry. This technical guide provides a comprehensive overview of its physicochemical properties, olfactory profile, and multifaceted applications in perfumery. We will delve into its role as a fragrance fixative, its synthesis, formulation considerations, and the analytical methodologies employed for its quality control. Furthermore, this guide will address the safety and regulatory landscape governing its use, offering a holistic resource for researchers, perfumers, and formulation scientists.

Introduction

The intricate art of perfumery relies on a palette of ingredients that not only impart distinct aromas but also influence the overall structure and longevity of a fragrance. Among these, esters of benzoic acid play a pivotal role. **3-Phenylpropyl benzoate** (C₁₆H₁₆O₂), also known as hydrocinnamyl benzoate, is a high-boiling aromatic ester valued for its unique scent profile and exceptional functional properties.^[1] Its application extends across a wide array of products, from fine fragrances to personal care and home care items. This guide aims to provide a detailed scientific exploration of **3-phenylpropyl benzoate**, elucidating its chemical nature and its indispensable role in modern fragrance creation.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a fragrance ingredient is fundamental to its effective application. **3-Phenylpropyl benzoate** is characterized by its relatively high molecular weight and low volatility, which are key to its function in fragrance formulations.

Property	Value	Source
CAS Number	60045-26-3	[2] [3]
Molecular Formula	C16H16O2	[2] [4]
Molecular Weight	240.30 g/mol	[2] [3] [4]
IUPAC Name	3-phenylpropyl benzoate	[2] [3]
Appearance	Colorless to pale yellow solid (est.)	[5]
Melting Point	92.0 °C	[5] [6]
Boiling Point	338.0 °C @ 760.00 mm Hg	[5]
Vapor Pressure	0.000014 mmHg @ 25.00 °C (est.)	[5]
Flash Point	>161.67 °C (>323.00 °F) TCC	[5]
Solubility	Soluble in alcohol; Insoluble in water	[5]
logP (o/w)	4.673 (est.)	[5]

Olfactory Profile and Application in Fragrance Compositions

3-Phenylpropyl benzoate possesses a subtle yet complex olfactory profile, described as having sweet, warm balsamic, and slightly floral and woody facets.[\[1\]](#) It is not typically used as a primary scent ingredient but rather as a modifier and fixative.[\[1\]](#) Its function is to round out, extend, and soften floral-oriental-woody accords, thereby enhancing the overall harmony and longevity of the fragrance.[\[1\]](#)

Its low volatility allows it to evaporate slowly, "fixing" more volatile components and releasing the fragrance gradually over time. This makes it particularly valuable in:

- Fine Fragrances: To improve the tenacity of the heart and base notes.
- Personal Care Products (Creams, Lotions): Where a long-lasting, subtle scent is desired.
- Air Care and Candles: For consistent and enduring fragrance release.[\[1\]](#)
- Detergents: To ensure the fragrance lingers on fabrics post-wash.[\[1\]](#)

Synthesis of 3-Phenylpropyl Benzoate

The synthesis of **3-phenylpropyl benzoate** is a subject of interest for achieving efficient and environmentally friendly production. Common synthesis routes include:

- Transesterification: This method involves the reaction of 3-phenyl-1-propanol with methyl benzoate in an alcohol interchange reaction.[\[7\]](#)
- One-Pot Synthesis from Cinnamyl Alcohol: A more advanced, multi-step, one-pot synthesis has been developed.[\[3\]](#)[\[8\]](#) This process starts with the transesterification of cinnamyl alcohol with benzoic anhydride to form cinnamyl benzoate. This intermediate is then hydrogenated in the same reaction vessel to yield **3-phenylpropyl benzoate**.[\[3\]](#)[\[8\]](#) This cascade reaction is efficiently carried out using a multifunctional catalyst, such as palladium and dodecatungstophosphoric acid supported on a zeolitic imidazolate framework (ZIF-8).[\[8\]](#)

Caption: One-pot synthesis workflow for **3-phenylpropyl benzoate**.

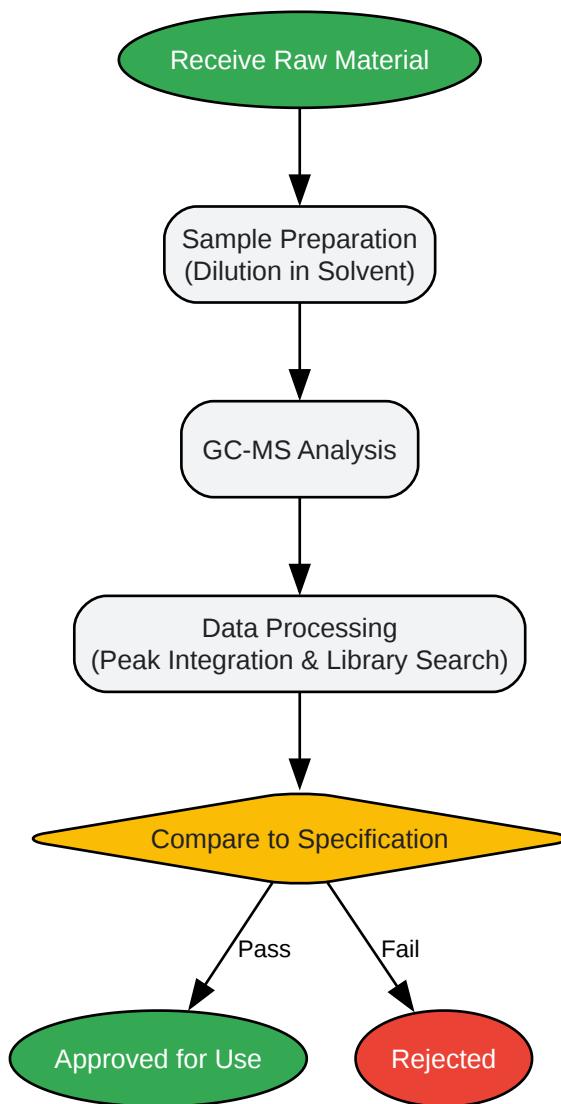
Analytical Methods for Quality Control

Ensuring the purity and identity of fragrance ingredients is paramount for product quality and safety. Gas chromatography (GC) coupled with mass spectrometry (MS) is the gold standard analytical technique in the fragrance industry for composition analysis and quality control.[\[9\]](#)

Typical GC-MS Protocol for **3-Phenylpropyl Benzoate**:

- Sample Preparation: The raw material or fragrance concentrate is diluted in a suitable solvent (e.g., ethanol).

- **Injection:** A small volume of the diluted sample is injected into the GC.
- **Separation:** The sample is vaporized and travels through a capillary column (e.g., DB-WAX). The separation of components is based on their boiling points and interaction with the column's stationary phase.[10]
- **Detection & Identification:** As components elute from the column, they enter the mass spectrometer, which ionizes them and separates the ions based on their mass-to-charge ratio. The resulting mass spectrum serves as a "molecular fingerprint" for identification by comparing it to a reference library.[10]
- **Quantification:** The peak area of the target compound is proportional to its concentration, allowing for quantification against a standard.



[Click to download full resolution via product page](#)

Caption: Quality control workflow for fragrance raw materials.

Safety and Regulatory Landscape

The safe use of fragrance ingredients is overseen by organizations such as the International Fragrance Association (IFRA) and the Research Institute for Fragrance Materials (RIFM). Alkyl benzoates, as a class, have been reviewed for their safety in cosmetics and are generally considered safe in their current practices of use and concentration.[11]

- Dermal Sensitization: While data for **3-phenylpropyl benzoate** itself is limited, related materials like 3-phenylpropyl acetate have been assessed and do not present a concern for skin sensitization at current use levels.[12][13]
- Systemic Toxicity: The Cosmetic Ingredient Review Expert Panel has concluded that benzoic acid and its related alcohols are not reproductive or developmental toxicants, are not genotoxic in most assays, and are not carcinogenic.[11]
- IFRA Standards: Perfumers and formulators must adhere to the IFRA Code of Practice, which sets maximum acceptable concentration levels for various fragrance ingredients in different consumer product categories to ensure consumer safety.[14][15][16] While a specific standard for **3-phenylpropyl benzoate** is not detailed in the provided search results, the use of any fragrance ingredient must comply with the overall safety assessments and guidelines established by IFRA.

Conclusion

3-Phenylpropyl benzoate is a versatile and valuable ingredient in the perfumer's toolkit. Its mild, balsamic, and floral-woody character, combined with its excellent fixative properties stemming from its low volatility, makes it an effective modifier in a wide range of fragrance applications. Its synthesis through efficient catalytic processes and well-established analytical quality control methods ensure its consistent performance. Adherence to the safety guidelines established by regulatory bodies like IFRA ensures its continued safe use in consumer products, solidifying its place as a key component in the creation of sophisticated and long-lasting fragrances.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [scent.vn](#) [scent.vn]
- 2. 3-Phenylpropyl benzoate | C16H16O2 | CID 346273 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Phenylpropyl benzoate | 60045-26-3 | Benchchem [benchchem.com]
- 4. [chemsynthesis.com](#) [chemsynthesis.com]
- 5. 3-phenyl propyl benzoate, 60045-26-3 [thegoodsentscompany.com]
- 6. 3-phenylpropyl benzoate [stenutz.eu]
- 7. 3-PHENYLPROPYLBENZOATE synthesis - chemicalbook [chemicalbook.com]
- 8. Superior activity and selectivity of multifunctional catalyst Pd-DTP@ZIF-8 in one pot synthesis of 3-phenyl propyl benzoate - Publications of the IAS Fellows [repository.ias.ac.in]
- 9. [yadda.icm.edu.pl](#) [yadda.icm.edu.pl]
- 10. [gcms.cz](#) [gcms.cz]
- 11. [pure.psu.edu](#) [pure.psu.edu]
- 12. [fragrancematerialsafetyresource.elsevier.com](#) [fragrancematerialsafetyresource.elsevier.com]
- 13. Fragrance material review on 3-phenylpropyl acetate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. [d3t14p1xronwr0.cloudfront.net](#) [d3t14p1xronwr0.cloudfront.net]
- 15. [d3t14p1xronwr0.cloudfront.net](#) [d3t14p1xronwr0.cloudfront.net]
- 16. [perfumersworld.com](#) [perfumersworld.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Phenylpropyl Benzoate in the Fragrance Industry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1615425#3-phenylpropyl-benzoate-uses-in-fragrance-industry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com